

Thermal stability of Barium chromate under different atmospheric conditions

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Technical Support Center: Thermal Stability of Barium Chromate (BaCrO₄)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on investigating the thermal stability of **Barium Chromate** (BaCrO₄) under various atmospheric conditions.

Data Summary: Thermal Decomposition of Barium Chromate

The thermal stability of **Barium Chromate** is highly dependent on the surrounding atmosphere. The following table summarizes the key quantitative data from thermogravimetric analysis (TGA) and differential thermal analysis (DTA) studies.



Atmospheric Condition	Decomposition Temperature (°C)	Key Decomposition Products	Observations
Oxidizing (Air)	> 1400[1]	No significant decomposition	Barium chromate exhibits high thermal stability in an oxidizing atmosphere.[1] Some older sources report lower decomposition temperatures, but recent studies confirm its stability up to 1400°C.[1]
Inert (Nitrogen, Argon)	Starts > 850	Ba3(CrO4)2, BaCr2O4	Decomposition is accompanied by oxygen release and the reduction of chromium.[1][2] A color change from yellow to green is often observed.[1]
Vacuum	Two-stage decomposition	BaCr2O4, Ba3(Cr ⁶⁺ Cr ⁵⁺)2O9-x	The decomposition in a vacuum is a complex, multi-step process involving the formation of mixed-valence chromium compounds.[1]
Reducing (e.g., Hydrogen)	Lower than in inert atmospheres (Specific temperature not well-documented)	Reduced Barium and Chromium oxides	While specific decomposition temperatures in a purely reducing atmosphere are not extensively reported, the presence of a reducing agent is



expected to lower the thermal stability of BaCrO₄. The decomposition involves the reduction of Cr(VI).[1][2]

Experimental Protocols

A detailed methodology for Thermogravimetric and Differential Thermal Analysis (TGA/DTA) is crucial for obtaining reliable data.

Protocol: Thermogravimetric/Differential Thermal Analysis (TGA/DTA)

Objective: To determine the thermal stability and decomposition profile of **Barium Chromate** under a specific atmosphere.

Instrumentation: A calibrated thermogravimetric analyzer with simultaneous DTA or DSC capabilities.

Sample Preparation:

- Ensure the Barium Chromate sample is a fine, homogeneous powder to promote uniform heating.
- Accurately weigh 5-10 mg of the sample into a pre-tared alumina or platinum crucible.[3]

Instrument Setup:

- Place the sample crucible and an empty reference crucible into the TGA/DTA instrument.[3]
- Purge the furnace with the desired atmosphere (e.g., high-purity nitrogen, dry air, or a reducing gas mixture) at a flow rate of 20-50 mL/min to ensure a controlled environment.[4]

Data Collection:



- Heat the sample from ambient temperature to a final temperature beyond the expected decomposition point (e.g., 1500°C for analysis in air) at a constant heating rate of 10°C/min.
 [3][4]
- Continuously record the sample mass (TGA) and the temperature difference between the sample and the reference (DTA).[3]

Data Analysis:

- The TGA curve will plot the percentage of mass loss versus temperature. The onset temperature of decomposition is determined by the intersection of the baseline with the tangent of the mass loss curve.[4]
- The DTA curve will show endothermic or exothermic peaks corresponding to phase transitions or decomposition events.

Troubleshooting Guide & FAQs

Q1: My TGA results for BaCrO₄ in air show a mass loss at a much lower temperature than 1400°C. What could be the cause?

A1: There are several potential reasons for this discrepancy:

- Sample Impurities: The presence of impurities, such as hydrated species or precursors from the synthesis process, can lead to mass loss at lower temperatures. Ensure your sample is pure and anhydrous.
- Atmosphere Control: Inadequate purging of the furnace can result in a reactive atmosphere.
 Ensure a consistent and sufficient flow of the desired gas.
- Instrument Calibration: Verify the temperature and mass calibration of your TGA instrument.
- Reaction with Crucible: While unlikely with alumina or platinum, consider the possibility of a reaction between your sample and the crucible material at high temperatures.

Q2: I observed a color change in my BaCrO₄ sample from yellow to green after heating under nitrogen. Is this expected?







A2: Yes, this is a widely reported observation.[1] The color change is associated with the thermal decomposition of **Barium Chromate** and the reduction of the chromium ion from Cr(VI) (yellow) to Cr(III) species (green) as oxygen is released.[1][2]

Q3: The decomposition of BaCrO₄ in a vacuum appears to be a multi-step process in my TGA data. How do I interpret this?

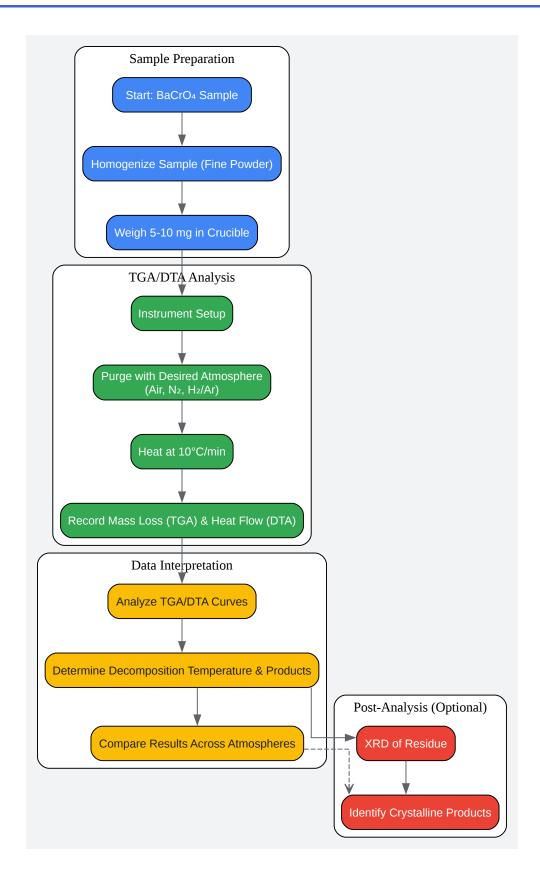
A3: The decomposition of **Barium Chromate** in a vacuum is known to be a complex, two-stage chemical reaction.[1] This will manifest as multiple mass loss steps in your TGA curve. The intermediate and final products can be a mixture of different **barium chromate** and chromite species with chromium in various oxidation states, such as BaCr₂O₄ and Ba₃(Cr⁶⁺Cr⁵⁺)₂O_{9-×}.
[1] To identify the specific products at each stage, complementary analytical techniques such as X-ray diffraction (XRD) of the residues at different temperatures are recommended.

Q4: Can I study the thermal stability of BaCrO₄ in a hydrogen atmosphere? What should I expect?

A4: Yes, you can perform the analysis in a hydrogen or a hydrogen-containing atmosphere, but with extreme caution due to the flammability of hydrogen. You should expect the decomposition to occur at a significantly lower temperature compared to an inert atmosphere. The strong reducing nature of hydrogen will facilitate the reduction of Cr(VI). The final products are likely to be a mixture of barium oxide and chromium(III) oxide.

Visualizations





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Caption: Workflow for Investigating the Thermal Stability of **Barium Chromate**.



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